

# Physical and chemical properties of Butane-1,4-disulfonic acid

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## Compound of Interest

Compound Name: *Butane-1,4-disulfonic acid*

Cat. No.: *B1266143*

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## An In-depth Technical Guide to Butane-1,4-disulfonic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Butane-1,4-disulfonic acid**, tailored for researchers, scientists, and professionals in drug development. This document consolidates available data on its characteristics, synthesis, and analytical methods, presenting them in a structured and accessible format.

## Chemical Identity and Physical Properties

**Butane-1,4-disulfonic acid** is a symmetrical sulfonic acid with the chemical formula  $C_4H_{10}O_6S_2$ .<sup>[1]</sup> It is a corrosive and irritant compound, necessitating careful handling in a laboratory setting.<sup>[2]</sup> The key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C <sub>4</sub> H <sub>10</sub> O <sub>6</sub> S <sub>2</sub>	[1]
Molecular Weight	218.3 g/mol	[1]
CAS Number	27665-39-0	[1]
Appearance	White to off-white solid	[3]
Melting Point	84 °C	[3]
Boiling Point	Not available	
Density	1.7±0.1 g/cm <sup>3</sup>	
pKa (predicted)	1.41±0.50	
Solubility	Soluble in water. Slightly soluble in Methanol.	[4]

## Synthesis of Butane-1,4-disulfonic Acid

The primary synthetic route to **Butane-1,4-disulfonic acid** involves the nucleophilic substitution of a 1,4-dihalogenated butane with a sulfonating agent, typically sodium sulfite (Na<sub>2</sub>SO<sub>3</sub>). [2] This reaction proceeds in two main stages: first, the formation of the disodium salt of **Butane-1,4-disulfonic acid**, followed by acidification to yield the final product. [2]

## Experimental Protocol: Synthesis from 1,4-Dibromobutane

This protocol describes a common laboratory-scale synthesis of **Butane-1,4-disulfonic acid**.

Materials:

- 1,4-dibromobutane
- Sodium sulfite (anhydrous)
- Deionized water

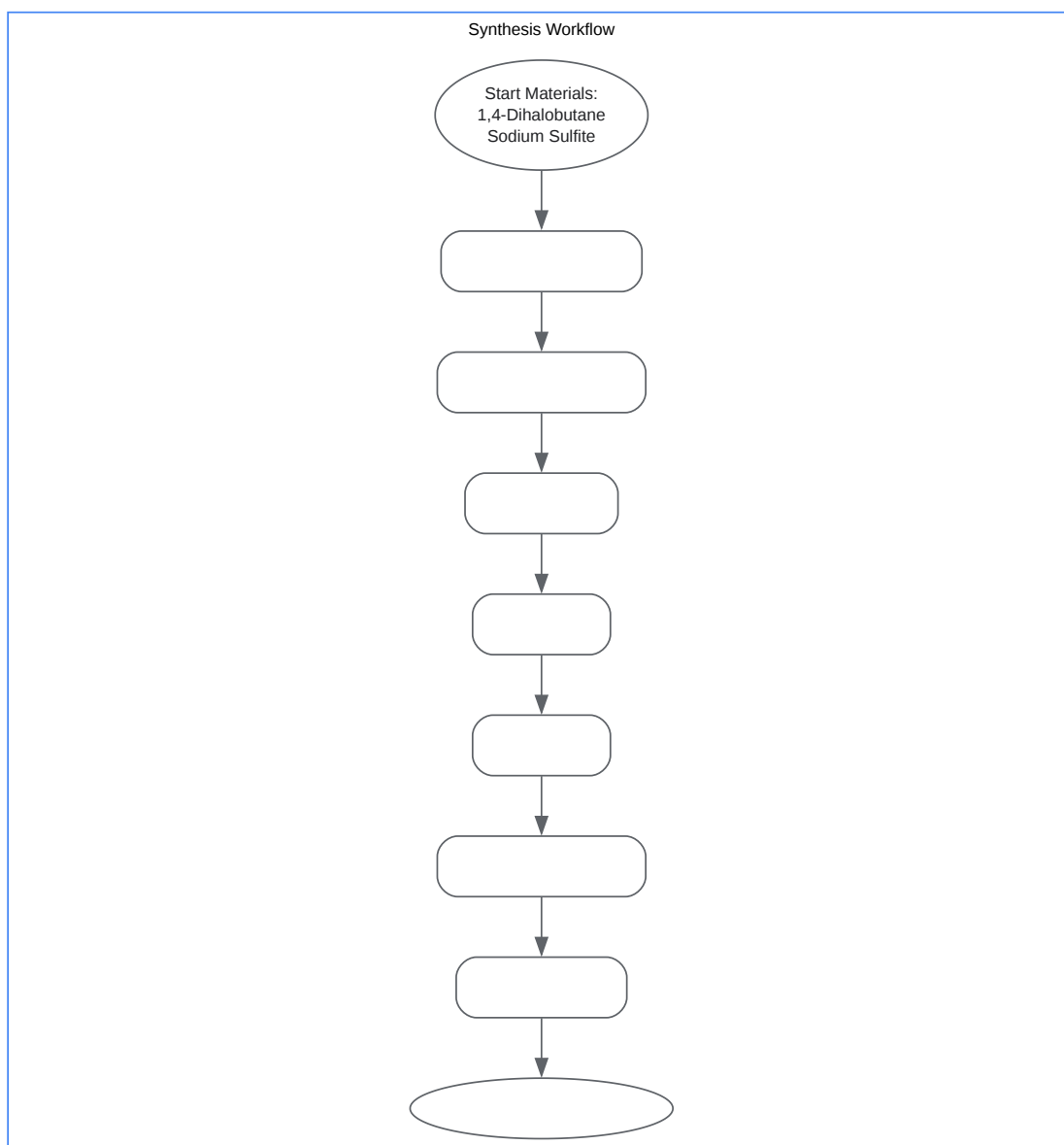
- Ethanol
- Hydrochloric acid (concentrated)

Procedure:

- Formation of the Disodium Salt:
  - In a round-bottom flask equipped with a reflux condenser, combine 1,4-dibromobutane and sodium sulfite in a 1:2 molar ratio in deionized water.[2]
  - Heat the reaction mixture to reflux at a temperature of 110-120°C with continuous stirring for approximately 10 hours. A 95% yield has been reported under these conditions.[2]
  - Alternatively, using 1,4-dichlorobutane as the starting material requires a longer reflux period of 20 hours at the same temperature to achieve an 83% yield.[2]
  - After the reaction is complete, cool the mixture to room temperature.
  - Add ethanol to the cooled mixture to precipitate the disodium 1,4-butanedisulfonate.[5]
  - Collect the white solid precipitate by vacuum filtration and wash with a small amount of ethanol.[5]
  - Dry the collected solid in a vacuum oven.[5]
- Acidification to **Butane-1,4-disulfonic Acid**:
  - Suspend the dried disodium salt in a suitable organic solvent such as ethanol.
  - Slowly add a strong acid, such as hydrochloric acid, to the suspension with stirring until the solution becomes acidic.
  - The sodium chloride byproduct will precipitate out of the solution.
  - Filter the mixture to remove the sodium chloride.

- Evaporate the solvent from the filtrate under reduced pressure to obtain **Butane-1,4-disulfonic acid** as a solid.

Below is a Graphviz diagram illustrating the general workflow for the synthesis of **Butane-1,4-disulfonic acid**.



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Synthesis of **Butane-1,4-disulfonic acid**.

## Chemical Reactivity

The chemical behavior of **Butane-1,4-disulfonic acid** is primarily governed by the two strongly acidic sulfonate groups and the alkane backbone.<sup>[2]</sup>

- **Acidity:** The sulfonic acid groups are highly acidic, readily donating their protons in aqueous solutions.
- **Salt Formation:** As a strong acid, it reacts with bases to form the corresponding sulfonate salts. The disodium salt is a common and stable form of this compound.<sup>[2]</sup>
- **Esterification:** **Butane-1,4-disulfonic acid** can undergo esterification with alcohols to form sulfonate esters.<sup>[2]</sup>
- **Reduction:** The sulfonic acid groups can be reduced to the corresponding thiols under appropriate reducing conditions.<sup>[2]</sup>
- **Oxidation:** The alkane chain is susceptible to oxidation under harsh conditions with strong oxidizing agents.<sup>[2]</sup>

## Analytical Methods

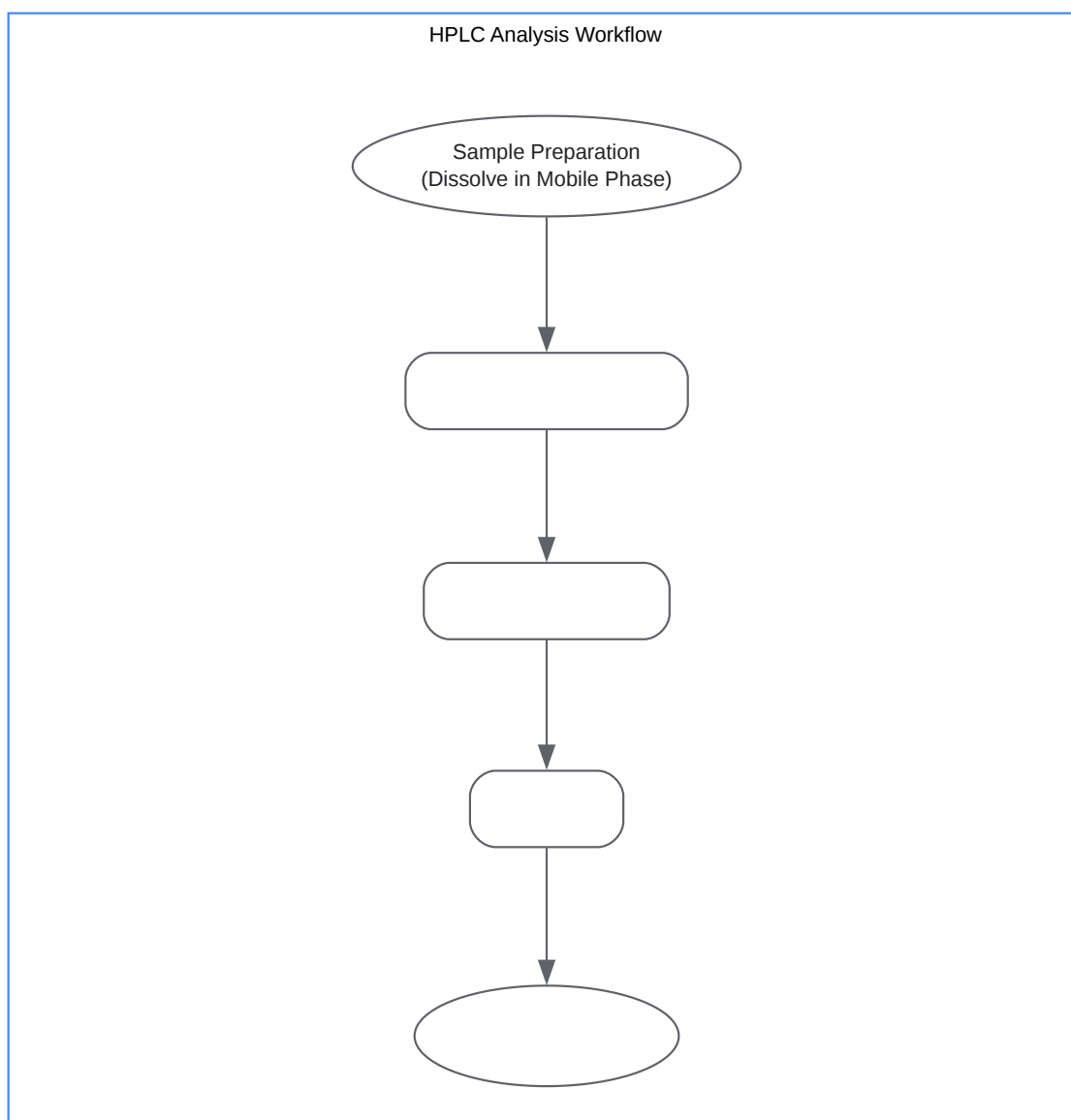
High-Performance Liquid Chromatography (HPLC) is a suitable method for the analysis of **Butane-1,4-disulfonic acid**.<sup>[6]</sup>

## HPLC Protocol Example

- **Column:** A reverse-phase column such as Newcrom R1 can be used.<sup>[6]</sup>
- **Mobile Phase:** A mixture of acetonitrile (MeCN) and water, with phosphoric acid as a modifier. For Mass Spectrometry (MS) compatible applications, formic acid should be used in place of phosphoric acid.<sup>[6]</sup>
- **Detection:** UV detection is typically employed.

This method can be scaled for preparative separation to isolate impurities and is also suitable for pharmacokinetic studies.[6]

The following diagram outlines a general workflow for the HPLC analysis of **Butane-1,4-disulfonic acid**.



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HPLC analysis of **Butane-1,4-disulfonic acid**.

## Spectral Data

While detailed spectral data for the free acid is not readily available in the public domain, information for its disodium salt (CAS 36589-61-4) provides some insight.

- $^1\text{H}$  NMR (in  $\text{D}_2\text{O}$ ): The proton NMR spectrum of the disodium salt shows two signals corresponding to the two sets of methylene protons. The protons alpha to the sulfonate groups are expected to be shifted downfield compared to the beta protons.[7]
- $^{13}\text{C}$  NMR (in  $\text{D}_2\text{O}$ ): The carbon-13 NMR spectrum of the disodium salt displays two peaks, consistent with the two chemically distinct carbon environments in the butane chain.[7]
- IR (KBr disc): The infrared spectrum of the disodium salt exhibits strong absorption bands characteristic of the sulfonate group ( $\text{S}=\text{O}$  stretching).[7]

## Biological Activity and Signaling Pathways

Currently, there is no direct evidence in the scientific literature detailing the involvement of **Butane-1,4-disulfonic acid** in specific signaling pathways. However, its disodium salt has been noted as an important intermediate in the synthesis of the drug Ademetionine (S-adenosyl-L-methionine), which is used in the treatment of liver diseases.[8] This suggests an indirect role in pharmaceutical development. Further research is required to elucidate any direct biological activity or interaction with cellular signaling cascades.

## Safety and Handling

**Butane-1,4-disulfonic acid** is classified as a corrosive and irritant substance.[2] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. It should be used in a well-ventilated area, such as a fume hood.

## Conclusion

This technical guide has summarized the key physical and chemical properties, synthesis, and analytical methods for **Butane-1,4-disulfonic acid**. While some quantitative data and detailed experimental protocols are available, further research is needed to fully characterize this compound, particularly regarding its boiling point, experimental pKa values, and potential biological activities. The information provided herein serves as a valuable resource for scientists and researchers working with this compound in various applications, including drug development.

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- To cite this document: BenchChem. [Physical and chemical properties of Butane-1,4-disulfonic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266143#physical-and-chemical-properties-of-butane-1-4-disulfonic-acid]

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